Technical Guide: Characterization of 3-Fluoro-3-(2-fluorophenyl)azetidine

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Compound of Interest

Compound Name:	*3-Fluoro-3-(2-fluorophenyl)azetidine*
Cat. No.:	*B13335652*

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Executive Summary: The Strategic Value of the Scaffold

In the optimization of lead compounds, the 3-fluoro-3-arylazetidine motif serves as a high-value bioisostere.[1] Unlike the parent azetidine or the 3,3-difluoro analog, this specific scaffold offers a precise "Goldilocks" zone of physicochemical properties:

- Metabolic Blockade: The C3-fluorine blocks the common metabolic soft spot (oxidation at C3) found in simple azetidines.[1]
- pKa Modulation: The electron-withdrawing effect of the geminal fluorine and the ortho-fluorophenyl group lowers the basicity of the azetidine nitrogen (typically from pKa ~11.0 to ~7.5–8.5).[1] This reduces lysosomal trapping and hERG liability while maintaining sufficient basicity for solubility.
- Conformational Locking: The ortho-fluorine on the phenyl ring introduces steric strain that restricts the rotation of the biaryl-like bond, potentially locking the molecule in a bioactive conformation.[1]

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Synthesis & Impurity Profiling

The synthesis of **3-Fluoro-3-(2-fluorophenyl)azetidine** typically follows a nucleophilic fluorination pathway.[1] Understanding this route is critical for anticipating impurity profiles during characterization.[3]

Core Synthetic Pathway

The most robust route involves the fluorination of a 3-hydroxy-3-(2-fluorophenyl)azetidine precursor (usually N-protected with Boc or Cbz) using Deoxo-Fluor® or DAST.[1]

Critical Process Parameters (CPPs):

- Temperature Control: The reaction must be kept at -78°C to 0°C to prevent elimination (formation of the alkene).[1]
- Water Content: Strict anhydrous conditions are required to prevent the formation of the 3-keto byproduct via hydrolysis of the fluorinating agent.[1][3]

Impurity Markers

When characterizing the final product, specific attention must be paid to these common impurities:

- Elimination Product (Alkene): 3-(2-fluorophenyl)-azetine derivatives.[1][3] Detectable via

  H NMR (vinylic protons).[1][2][3]
- Hydrolysis Product: 3-oxo-3-(2-fluorophenyl)azetidine.[3] Detectable via IR (strong C=O stretch ~1700 cm^{-1}) and

  C NMR (ketone carbonyl ~200 ppm).[1][2]

Structural Characterization (Spectroscopy)[1][2][4][5]

NMR Spectroscopy

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The NMR profile of this molecule is complex due to the presence of two distinct fluorine atoms and the puckering of the azetidine ring.[1]

F NMR (The Fingerprint)

This is the most diagnostic tool.[1][2] You will observe two distinct signals:

- Aliphatic Fluorine (C3-F): Typically appears as a multiplet around -150 to -165 ppm.[3] It shows coupling to the azetidine ring protons.[3][4]
- Aromatic Fluorine (Ar-F): Typically appears around -110 to -120 ppm (ortho-substitution).[1][3]
- Validation Check: Integration ratio must be 1:1.

H NMR (The Coupling Network)

The azetidine ring protons (H2 and H4) exhibit a characteristic splitting pattern due to

coupling.[1][2]

- Chemical Shift:

  4.0 – 4.6 ppm.[3]
- Multiplicity: The four protons at C2 and C4 are chemically equivalent in a time-averaged planar conformation but often appear as complex multiplets due to the ring pucker and coupling with the C3-F (

  Hz).[1]
- Diagnostic Feature: Look for the "roofing" effect or broadening if the ring inversion is slow on the NMR timescale.[1][3]

Mass Spectrometry (HRMS)

- Ionization: Electrospray Ionization (ESI+).[1][3]
- Theoretical m/z: Calculate for

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. Formula

.[3]

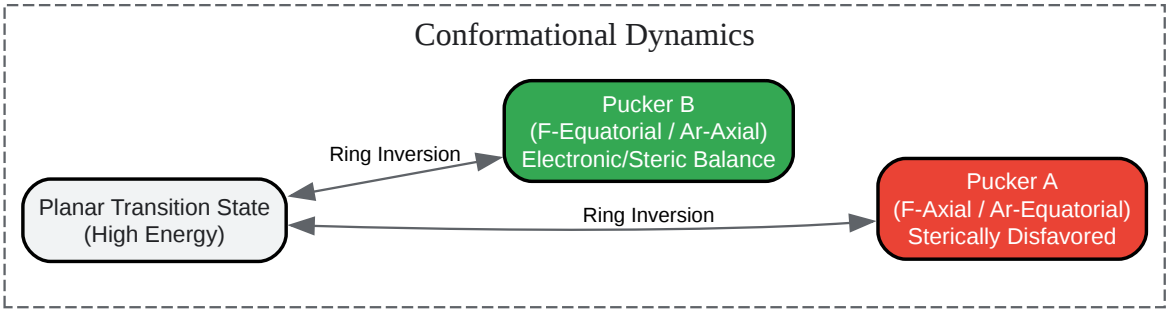
- Exact Mass: ~169.0703 Da (free base).[1][2]

- Fragmentation: Expect a characteristic loss of HF (20 Da) or the azetidine ring cleavage.[1][3]

Conformational Analysis (The "Butterfly" Effect)

Azetidine rings are not planar; they exist in a puckered "butterfly" conformation.[1][2] In 3,3-disubstituted azetidines, the equilibrium is determined by the steric bulk and electronic repulsion of the substituents.[1][2]

Diagram: Conformational Equilibrium The 3-Fluoro substituent prefers the equatorial position to minimize 1,3-diaxial-like repulsion, while the bulky aryl group may force a specific pucker.[1]



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Caption: The azetidine ring undergoes rapid inversion. The equilibrium favors Pucker B where the smaller fluorine atom occupies the pseudo-equatorial position to minimize steric clash with the N-H/N-R group.[1]

Physicochemical Characterization Protocol

pKa Determination

The basicity of the azetidine nitrogen is the critical parameter for drug design.[1]

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- Method: Potentiometric Titration (Sirius T3) or Capillary Electrophoresis.[1][2][3]
- Expected Value:7.5 – 8.5.
- Mechanism: The Inductive effect (-I) of the C3-Fluorine and the ortho-fluorophenyl group withdraws electron density from the nitrogen lone pair, significantly lowering the pKa compared to unsubstituted azetidine (~11.[1][2]3) or 3-phenylazetidine (~9.5).[1][3]

Lipophilicity (LogP/LogD)

- Method: Shake-flask or HPLC-based estimation (CHI).[1][3]
- Trend: The addition of fluorine generally increases lipophilicity compared to a hydroxyl group but decreases it compared to a hydrogen in certain contexts due to polarity.[3] However, the ortho-F on the phenyl ring increases the LogP by ~0.2–0.3 units compared to the non-fluorinated phenyl analog.[1][2]

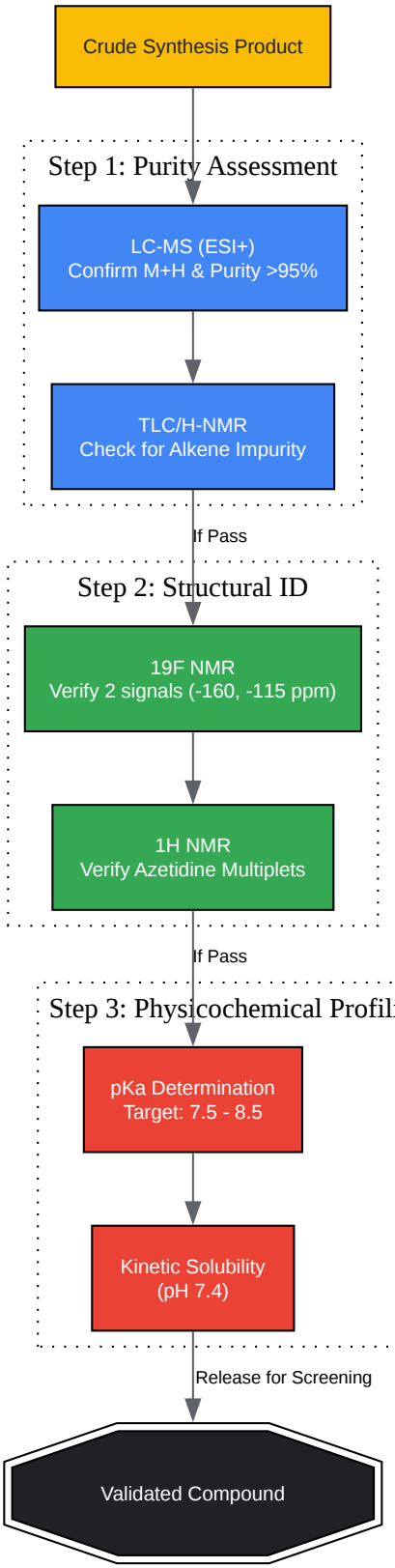
Data Summary Table[1][7]

Property	Value / Range	Method	Relevance
Appearance	White to Off-white Solid (HCl salt)	Visual	Purity indicator
Molecular Weight	169.17 g/mol (Free Base)	Calc.[1][3]	Stoichiometry
pKa (Conj. Acid)	7.5 – 8.5 (Est.)[1][2][3]	Titration	Solubility/Permeability
LogP	~1.8 – 2.2 (Est.)[1][3]	HPLC	Membrane Permeability
F NMR Shift	-160 ppm (Aliph), -115 ppm (Ar)	NMR	Structural ID

Experimental Workflow: Characterization Pipeline

The following diagram outlines the logical flow for validating a batch of **3-Fluoro-3-(2-fluorophenyl)azetidine**.

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Caption: Step-by-step characterization workflow ensuring chemical integrity before biological testing.

Safety & Handling (MSDS Highlights)

- Signal Word: Warning.
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1][2]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free base may absorb from the air; storage as the Hydrochloride (HCl) or Trifluoroacetate (TFA) salt is recommended for stability.[1][2]

References

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